Technical Application Note: 5-Hydroxy-2-methylbenzonitrile in Medicinal Chemistry[1]

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*5-Hydroxy-2-methylbenzonitrile*
Cat. No.:	*B8816428*

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Executive Summary

5-Hydroxy-2-methylbenzonitrile (CAS 101349-82-0) is a high-value aromatic building block characterized by a trisubstituted benzene ring featuring a nitrile, a methyl, and a hydroxyl group. Its structural uniqueness lies in the meta relationship between the electron-withdrawing nitrile and the electron-donating hydroxyl group, combined with the steric and electronic influence of the ortho-methyl group.

This scaffold is a critical intermediate in the synthesis of atypical antipsychotics (targeting dopamine and muscarinic receptors) and PI3K inhibitors (oncology). Its primary utility stems from the orthogonality of its functional groups: the hydroxyl group serves as a nucleophilic handle for etherification (O-alkylation), while the nitrile group provides a gateway to heterocycles (tetrazoles, amidines) or carboxylic acid derivatives.

Chemical Profile & Reactivity[1][2][3]

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Property	Specification
IUPAC Name	5-Hydroxy-2-methylbenzonitrile
CAS Number	101349-82-0
Molecular Formula	C_8H_7NO
Molecular Weight	133.15 g/mol
Appearance	Off-white to pale beige solid
Melting Point	112–115 °C
pKa (Predicted)	~9.5 (Phenolic OH)
Solubility	Soluble in DMSO, DMF, MeOH, DCM; sparingly soluble in water.

Structural Significance[1]

- The Phenolic -OH: The primary site for diversification. It readily participates in Williamson ether synthesis and Mitsunobu reactions to attach pharmacophores (e.g., amino-alkyl chains).
- The Nitrile (-CN): Acts as a latent electrophile. It directs further electrophilic aromatic substitution (EAS) to the ortho position relative to the hydroxyl group (position 4 or 6), enabling highly regioselective nitration or halogenation.
- The Methyl ($-CH_3$): Provides metabolic stability (blocking the metabolic soft spot at the benzylic position often seen in simple phenols) and induces a specific conformational twist in downstream biaryl systems.

Synthetic Pathways & Workflows

The following diagram illustrates the upstream synthesis of the core scaffold and its downstream diversification into bioactive classes.

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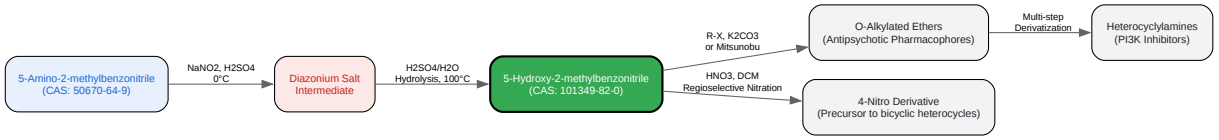

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Figure 1: Synthetic landscape of **5-Hydroxy-2-methylbenzonitrile**, detailing its generation from aniline precursors and its divergence into pharmaceutical classes.

Experimental Protocols

Protocol A: Synthesis of 5-Hydroxy-2-methylbenzonitrile

Rationale: Direct hydroxylation of benzonitriles is difficult. The most reliable industrial route utilizes the Sandmeyer-type hydrolysis of the corresponding aniline.

Reagents:

- 5-Amino-2-methylbenzonitrile (1.0 eq)
- Sodium Nitrite ($NaNO_2$, 1.1 eq)
- Sulfuric Acid (H_2SO_4, 2.5 M aqueous solution)
- Urea (catalytic, to quench excess nitrite)

Step-by-Step Methodology:

- Diazotization: Suspend 5-amino-2-methylbenzonitrile (10 g, 75.6 mmol) in 2.5 M H_2SO_4 (150 mL). Cool the suspension to 0–5 °C in an ice bath.
- Addition: Dropwise add a solution of $NaNO_2$ (5.7 g, 83.2 mmol) in water (20 mL), maintaining the internal temperature below 5 °C. Stir for 30 minutes. The solution should become clear/translucent yellow.

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- Quenching: Add urea (0.5 g) to destroy excess nitrous acid (indicated by negative starch-iodide paper test).
- Hydrolysis: Transfer the cold diazonium solution dropwise into a second flask containing 2.5 M H_2SO_4 (100 mL) pre-heated to 100 °C. Caution: Nitrogen gas evolution will be vigorous.
- Completion: Stir at reflux for 1 hour. Cool to room temperature.
- Isolation: The product often precipitates upon cooling. Extract with Ethyl Acetate (3 x 100 mL). Wash combined organics with brine, dry over Na_2SO_4, and concentrate.
- Purification: Recrystallize from Ethanol/Water or purify via flash chromatography (Hexane/EtOAc 8:2) to yield the phenol as a beige solid (Yield: ~75-85%).

Protocol B: O-Alkylation (Synthesis of Antipsychotic Intermediates)

Rationale: This protocol is adapted from Patent US 8,299,257 B2, where the phenol is alkylated to attach a solubilizing side chain (e.g., methoxyethyl or cyclopropylmethyl).

Reagents:

- **5-Hydroxy-2-methylbenzonitrile** (1.0 eq)
- Alkyl Bromide (e.g., 1-bromo-2-methoxyethane) (1.2 eq)
- Potassium Carbonate (K_2CO_3, 2.0 eq)
- Solvent: Acetonitrile (ACN) or DMF

Step-by-Step Methodology:

- Setup: In a round-bottom flask, dissolve **5-hydroxy-2-methylbenzonitrile** (3.57 mmol, 475 mg) in dry ACN (15 mL).
- Deprotonation: Add anhydrous K_2CO_3 (7.14 mmol, 986 mg). Stir at room temperature for 15 minutes to form the phenoxide.

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- Alkylation: Add the alkyl bromide (4.28 mmol).
- Reaction: Heat to reflux (80 °C) for 4–12 hours. Monitor by TLC (eluent: 30% EtOAc in Hexanes). The starting material spot (Rf ~0.3) should disappear, replaced by a less polar ether spot (Rf ~0.6).
- Work-up: Filter off the inorganic salts. Concentrate the filtrate.
- Partition: Redissolve residue in EtOAc, wash with 1M NaOH (to remove unreacted phenol) and brine.
- Result: Yields the O-alkylated nitrile, ready for downstream coupling or nitrile hydrolysis.

Protocol C: Regioselective Nitration

Rationale: Introducing a nitro group allows for the formation of benzazoles or quinazolines. The 5-hydroxy group directs the nitro group to the 4-position (ortho to OH, meta to CN).

Methodology:

- Dissolve **5-hydroxy-2-methylbenzonitrile** in DCM.
- Add 70% Nitric Acid dropwise at 0 °C.
- Stir for 45 minutes.
- Quench with ice water.
- Outcome: Yields 5-hydroxy-2-methyl-4-nitrobenzonitrile, a densely functionalized scaffold for bicyclic heterocycle synthesis.

Troubleshooting & Optimization

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Issue	Probable Cause	Corrective Action
Low Yield in Hydrolysis	Diazonium salt decomposition before hydrolysis.	Ensure temperature is kept strictly <5 °C during diazotization. Add diazonium solution slowly to the boiling acid.
O-Alkylation Stalled	Steric hindrance or poor nucleophilicity.	Switch solvent from ACN to DMF to increase reaction rate. Add catalytic KI (Finkelstein condition) if using alkyl chlorides.
Regioisomer Contamination	Nitration occurring at position 6 instead of 4.	Lower reaction temperature to -10 °C. Use stoichiometric nitrate salts (e.g., KNO_3/H_2SO_4) instead of liquid HNO_3 for better control.

References

- Sigma-Aldrich.5-Amino-2-methylbenzonitrile Product Page. (Precursor validation). Link
- Google Patents.US8299257B2: Compounds having activity at the M1 receptor and their use as medicaments. (Primary source for alkylation and nitration protocols). Link
- Google Patents.WO2013033569A1: Heterocyclylamines as PI3K inhibitors. (Application in oncology drug discovery).[1] Link
- ChemicalBook.**5-Hydroxy-2-methylbenzonitrile** Properties and Suppliers.Link

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Sources

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